

exploring the neuropharmacological potential of piperazine derivatives

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Compound of Interest

Compound Name: 3-Methyl-1-(pyridine-3-carbonyl)piperazine

CAS No.: 1240564-98-0

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The Piperazine Pharmacophore: A Neuropharmacological Blueprint

The Privileged Scaffold: Structural Logic

The piperazine ring (1,4-diazacyclohexane) acts as a "privileged scaffold" in neuropharmacology not merely due to its prevalence, but because of its specific physicochemical properties that mimic endogenous monoamines.

- **Conformational Flexibility:** The chair conformation of the piperazine ring allows it to orient substituents (N1 and N4 positions) into distinct hydrophobic pockets of G-Protein Coupled Receptors (GPCRs), particularly 5-HT and Dopamine receptors.
- **Ionization & Interaction:** At physiological pH (7.4), the basic nitrogen atoms (typically pKa ~9.8) are protonated. This cationic charge is critical for forming an ionic bond with the conserved Aspartate (Asp3.32) residue found in the transmembrane domain 3 (TM3) of aminergic GPCRs.

Expert Insight: When designing novel ligands, avoid "over-decorating" the piperazine ring carbons unless metabolic stability is the goal. Steric bulk on the ring carbons (C2/C3/C5/C6) often reduces receptor affinity by disrupting the chair conformation, though it can prevent oxidative metabolism by CYP450 enzymes.

Receptor Modulation & Signaling Pathways

The therapeutic versatility of piperazines stems from their ability to function as "Multi-Target Directed Ligands" (MTDLs).^[1] Modern drug discovery has shifted from "one-drug-one-target" to designing "dirty drugs" (polypharmacology) that modulate complex networks.

The Serotonin-Dopamine Axis

- 5-HT_{1A} Receptor (Agonism/Partial Agonism): N1-aryl piperazines (e.g., 1-(2-methoxyphenyl)piperazine) are the gold standard. Activation triggers signaling, inhibiting adenylyl cyclase and opening GIRK channels, resulting in anxiolysis.
- D₂/D₃ Receptors (Antagonism/Partial Agonism): Essential for antipsychotic activity. The piperazine moiety acts as the "message" domain, while the N4-linker-aryl group acts as the "address" domain, dictating selectivity.

Emerging Target: Sigma-1 Receptor (σ_1)

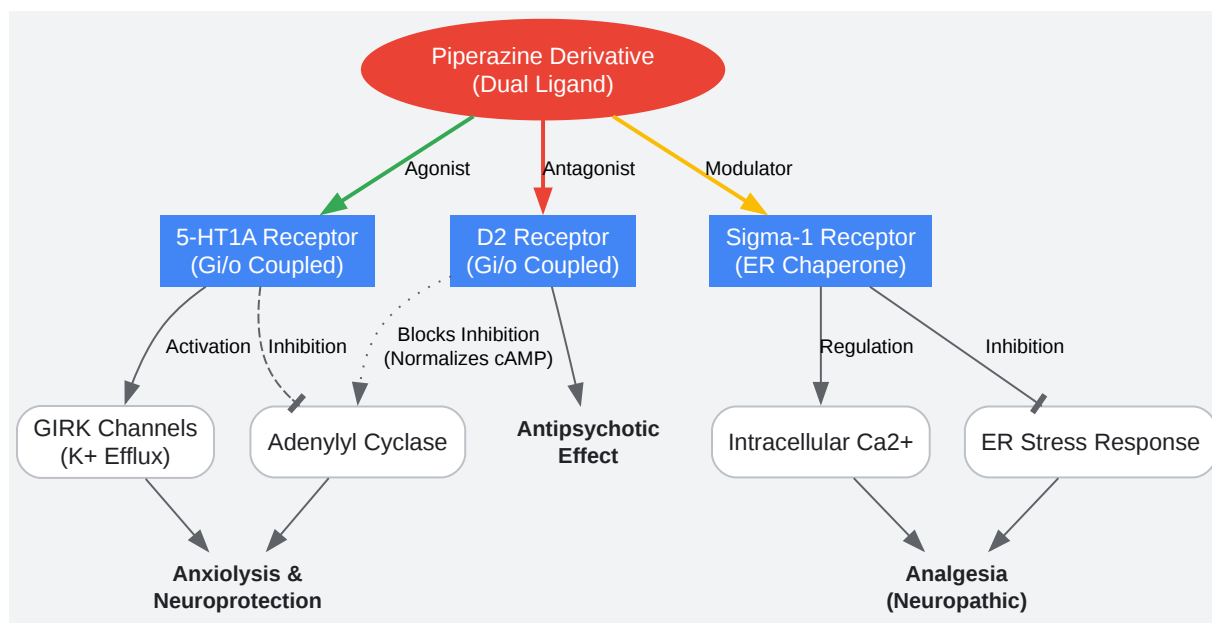
Recent 2024 data suggests piperazine derivatives with specific N4-hydrophobic tails act as high-affinity

σ_1 antagonists. This is a breakthrough for neuropathic pain and neuroprotection, as

σ_1 modulation regulates calcium signaling and ER stress without direct opioid receptor involvement.

Visualization: Mechanistic Signaling Map

The following diagram illustrates the downstream effects of a dual 5-HT_{1A} agonist / D₂ antagonist piperazine derivative.



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Caption: Mechanistic flow of a multi-target piperazine ligand. Green arrows indicate activation; red/dashed lines indicate inhibition/antagonism.

Structure-Activity Relationship (SAR)

To design effective neuroactive piperazines, strict SAR rules must be applied.

The N1-Aryl "Warhead"

The substituent at the N1 position largely determines the primary receptor affinity.

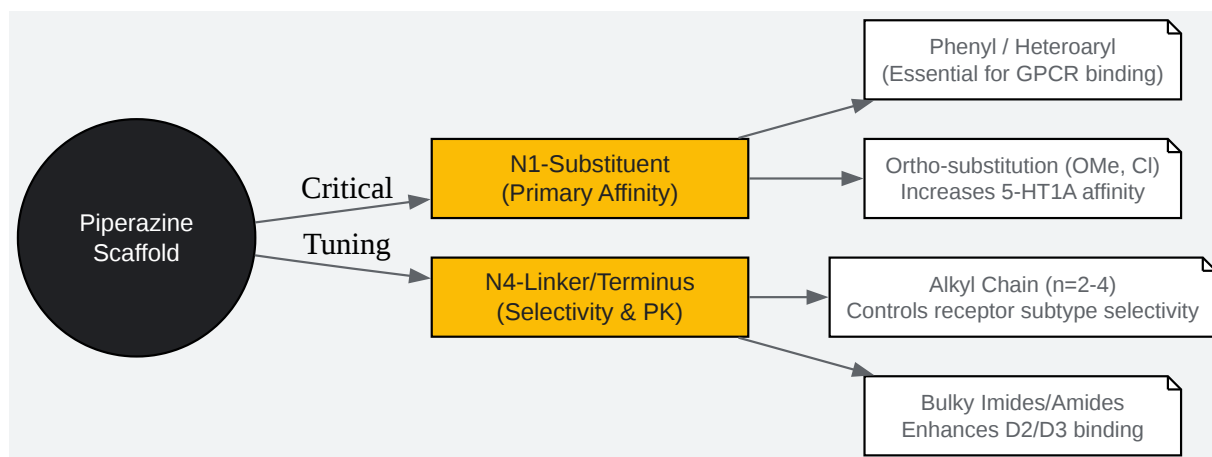
- 2-Methoxyphenyl: High 5-HT1A affinity (e.g., Way-100635).
- 2,3-Dichlorophenyl: High D2/D3 affinity (e.g., Aripiprazole tail).
- Benzothiazole/Heterocycles: Emerging scaffolds (2024) for dual AChE inhibition and 5-HT modulation.

The N4-Linker "Tuning Fork"

The N4 substituent tunes selectivity and pharmacokinetic (PK) properties.

- Alkyl Chain Length: A 2-4 carbon chain is optimal.
 - n=2: Often favors 5-HT1A.
 - n=4: Increases D2 affinity.
- Terminal Amide/Imide: Adds hydrogen bonding capability, often increasing specificity for D2-like receptors (e.g., Buspirone).

SAR Decision Matrix



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Caption: Strategic SAR modification points for tuning piperazine pharmacodynamics.

Experimental Protocols: Self-Validating Systems

Protocol A: Radioligand Binding Assay (Membrane Preparation)

Purpose: To determine the affinity (

) of a novel piperazine derivative for the 5-HT_{1A} receptor. Trustworthiness Check: This protocol includes a specific binding check using a known antagonist to validate the system before testing new compounds.

- Tissue Source: Use HEK-293 cells stably expressing human 5-HT_{1A} receptors (or rat hippocampal homogenates).
- Lysis & Homogenization:
 - Thaw cell pellets in ice-cold Tris-HCl buffer (50 mM, pH 7.4) containing 5 mM [\[2\]](#).
 - Homogenize using a Polytron (bursts of 10s).
 - Why:
is crucial for stabilizing the G-protein coupled state of the receptor.
- Centrifugation:
 - Spin at 20,000 x g for 20 min at 4°C. Discard supernatant.
 - Resuspend pellet in fresh buffer.[\[2\]](#) Repeat wash to remove endogenous neurotransmitters.
- Assay Setup (96-well plate):
 - Total Binding: 150 µL membrane prep + 50 µL radioligand ([³H]-8-OH-DPAT, 1 nM).
 - Non-Specific Binding (NSB): Above + 50 µL excess unlabeled Serotonin (10 µM).
 - Test Compound: Above + 50 µL piperazine derivative (to M).

- Incubation: 60 min at 25°C.
- Harvesting: Rapid filtration through GF/B filters pre-soaked in 0.3% Polyethyleneimine (PEI).
 - Expert Note: PEI reduces non-specific binding of the radioligand to the glass fiber filter, a common source of error with lipophilic piperazines.
- Data Analysis: Calculate

and convert to

using the Cheng-Prusoff equation:

Protocol B: In Vivo Antipsychotic Screening (Conditioned Avoidance Response)

Purpose: To differentiate between antipsychotic efficacy and sedation.

- Training: Rats are trained to avoid a mild foot shock by moving to a safe compartment upon hearing a tone (Conditioned Stimulus).
- Testing: Administer piperazine derivative (i.p.).
- Validation:
 - Specific Effect: Loss of avoidance (rat hears tone but doesn't move until shock starts) indicates antipsychotic potential (D2 blockade).
 - Non-Specific Sedation: Loss of escape response (rat doesn't move even when shocked) indicates sedation/toxicity.

Therapeutic Frontiers: Beyond Depression

While Buspirone is well-known, the "2025" frontier for piperazines lies in neurodegeneration.

Alzheimer's Disease (AD)

Recent studies highlight Benzothiazole-Piperazine hybrids as dual-action agents:

- AChE Inhibition: The piperazine nitrogen interacts with the catalytic anionic site (CAS) of Acetylcholinesterase.
 - A
- Aggregation Inhibition: The aromatic planar structure intercalates into beta-amyloid sheets, preventing plaque formation.
- Key Reference: Benzyl piperazine derivatives have shown superior binding affinities to both AChE and A
- 1–42 compared to standard inhibitors in recent in silico and in vitro models [1, 2].[\[1\]](#)

Safety & Toxicology: The "BZP" Trap

Critical Warning: Benzylpiperazine (BZP) is a known recreational stimulant with abuse liability.

- Design Rule: To avoid abuse potential, ensure the piperazine derivative does not primarily release dopamine in the Nucleus Accumbens.
- Screening: Early ADMET profiling must include hERG channel inhibition assays (cardiotoxicity risk common in N-substituted piperazines) and DAT (Dopamine Transporter) uptake assays. If the compound inhibits DAT with high potency without serotonin modulation, it risks being psychostimulant rather than therapeutic.

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